

Standard Operating Procedure for Chloculol Handling: Application Notes and Protocols

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Compound of Interest

Compound Name: *Chloculol*

Cat. No.: *B169098*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document provides a standard operating procedure (SOP) for the handling of **Chloculol**, also known as 8-(1-Chloro-2-hydroxy-3-methylbut-3-enyl)-7-methoxycoumarin. The information contained herein is intended for use by qualified personnel trained in chemical handling and laboratory safety. A specific Safety Data Sheet (SDS) for **Chloculol** was not available at the time of writing. Therefore, the safety and handling precautions are based on the general properties of coumarin compounds. This SOP does not replace a manufacturer-provided SDS and should be supplemented with a thorough risk assessment before any handling or experimental work.

Introduction

Chloculol is a natural coumarin compound isolated from plants of the *Murraya* genus, such as *Murraya exotica*. Coumarins are a class of secondary metabolites known for a wide range of biological activities. Research indicates that coumarins derived from *Murraya exotica* possess anti-inflammatory, antioxidant, anti-tumor, and anti-bacterial properties^{[1][2]}. This document provides essential information for the safe handling of **Chloculol** and protocols for its application in research settings.

Compound Information

Property	Value
Chemical Name	8-(1-Chloro-2-hydroxy-3-methylbut-3-enyl)-7-methoxycoumarin
Synonym	Chloculol
CAS Number	131652-35-2
Molecular Formula	C15H15ClO4
Molecular Weight	294.73 g/mol
Physical State	Powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone
Storage	Store protected from air and light, refrigerated or frozen (2-8°C)

Hazard Communication

Based on the general hazard profile of coumarin compounds, **Chloculol** should be handled with care.

Hazard Class	Statement
Acute Toxicity (Oral)	Toxic if swallowed[3]
Skin Sensitization	May cause an allergic skin reaction[3]
Aquatic Hazard	Harmful to aquatic life with long-lasting effects[3]

Pictograms (based on general coumarin hazards):

Signal Word: Danger

Safe Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is mandatory when handling **Chloculol**.

Procedure	Requirement
Engineering Controls	Handle in a well-ventilated area, preferably in a chemical fume hood.
Eye Protection	Wear chemical safety goggles with side shields.
Hand Protection	Wear compatible chemical-resistant gloves (e.g., nitrile).
Skin and Body Protection	Wear a lab coat. Avoid exposed skin.
Respiratory Protection	If handling large quantities or if dust is generated, use a NIOSH-approved respirator.

First Aid Measures

Exposure	First Aid
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.
If on Skin	Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If Inhaled	Move person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Application Notes

Coumarins isolated from *Murraya exotica* have demonstrated significant biological activities, making **Chloculol** a compound of interest for further investigation.

Anti-inflammatory Activity: Coumarins from *Murraya exotica* have been shown to exhibit anti-inflammatory effects. The proposed mechanism of action involves the modulation of key inflammatory signaling pathways. Specifically, these compounds can suppress the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α), interleukin-1beta (IL-1 β), and interleukin-6 (IL-6). This is achieved, in part, by inhibiting the activation of the nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) signaling pathways.

Antitumor and Cytotoxic Potential: Studies on extracts and isolated compounds from *Murraya* species have shown cytotoxic activity against various cancer cell lines. While the specific activity of **Chloculol** is not detailed, its structural class suggests potential for investigation in cancer research.

Antioxidant Properties: Coumarins are known for their antioxidant properties, which can contribute to their protective effects against cellular damage.

Experimental Protocols

The following are generalized protocols that can be adapted for the investigation of **Chloculol**'s biological activities.

Preparation of Stock Solutions

- Bring the vial of **Chloculol** powder to room temperature before opening.
- Prepare a stock solution of 10 mM **Chloculol** in sterile DMSO.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

In Vitro Anti-inflammatory Assay in Macrophages

This protocol describes a general method to assess the anti-inflammatory effects of **Chloculol** on lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Materials:

- RAW 264.7 macrophage cells
- DMEM (Dulbecco's Modified Eagle Medium) supplemented with 10% FBS (Fetal Bovine Serum) and 1% penicillin-streptomycin
- **Chloculol** stock solution (10 mM in DMSO)
- Lipopolysaccharide (LPS) from E. coli
- Griess Reagent for nitrite determination (as an indicator of NO production)
- ELISA kits for TNF- α and IL-6
- Cell viability assay kit (e.g., MTT or WST-1)

Procedure:

- Cell Culture: Culture RAW 264.7 cells in complete DMEM at 37°C in a humidified atmosphere of 5% CO₂.
- Cell Seeding: Seed the cells in 96-well plates at a density of 5×10^4 cells/well and allow them to adhere overnight.
- Treatment:
 - Pre-treat the cells with various concentrations of **Chloculol** (e.g., 1, 5, 10, 25, 50 μ M) for 1 hour. Include a vehicle control (DMSO).
 - Stimulate the cells with LPS (1 μ g/mL) for 24 hours.
- Nitric Oxide (NO) Measurement:
 - After 24 hours, collect the cell culture supernatant.

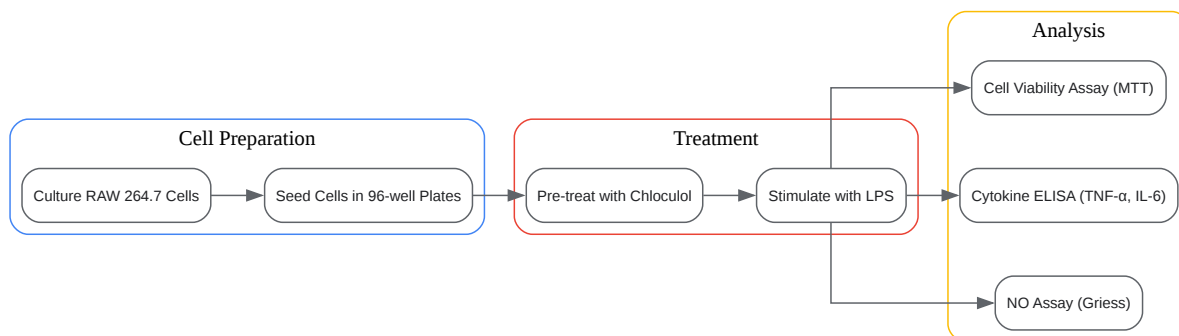
- Determine the nitrite concentration in the supernatant using the Griess Reagent according to the manufacturer's instructions.
- Cytokine Measurement:
 - Measure the levels of TNF- α and IL-6 in the cell culture supernatant using specific ELISA kits as per the manufacturer's protocols.
- Cell Viability Assay:
 - Assess the cytotoxicity of **Chloculol** on RAW 264.7 cells using an MTT or WST-1 assay to ensure that the observed anti-inflammatory effects are not due to cell death.

Data Analysis:

- Calculate the percentage inhibition of NO, TNF- α , and IL-6 production for each concentration of **Chloculol** compared to the LPS-stimulated control.
- Determine the IC₅₀ value for the inhibition of each inflammatory mediator.
- Plot cell viability data to determine the non-toxic concentration range of **Chloculol**.

Visualizations

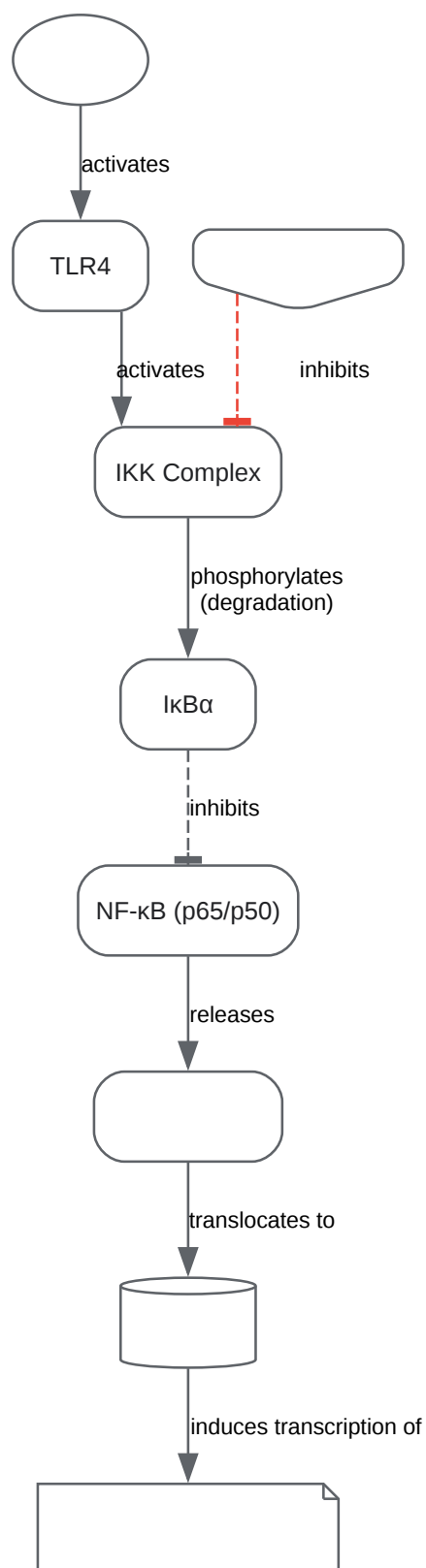
Experimental Workflow for Anti-inflammatory Assay



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Caption: Workflow for assessing the anti-inflammatory activity of **Chloculol**.

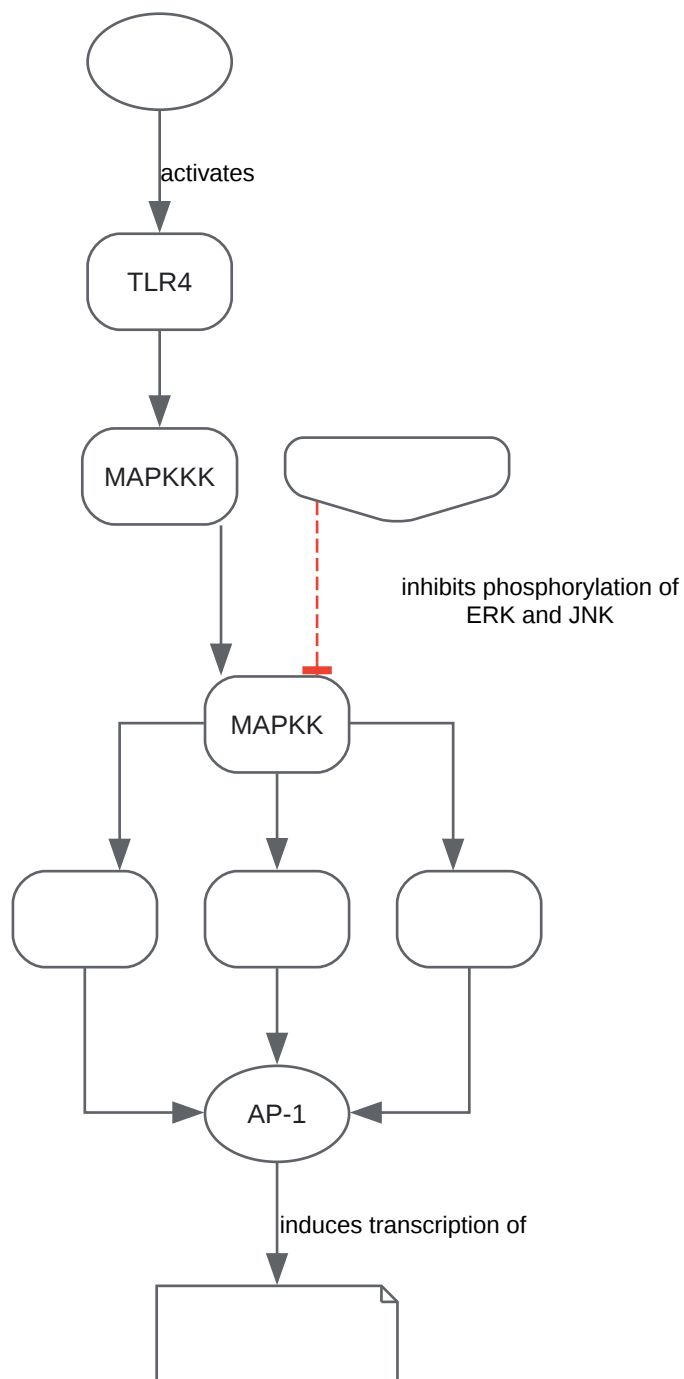
NF-κB Signaling Pathway Inhibition



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Caption: Inhibition of the NF-κB signaling pathway by **Chloculol**.

MAPK Signaling Pathway Inhibition



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Caption: Inhibition of the MAPK signaling pathway by **Chloculol**.

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